

Technical Guide: Physicochemical Properties of 4-Bromo-2-chloro-1-nitrobenzene

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-1-nitrobenzene

Cat. No.: B3038740

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This technical guide provides a comprehensive overview of the melting point of **4-Bromo-2-chloro-1-nitrobenzene**, a key chemical intermediate. It includes comparative data with its isomers, a detailed experimental protocol for melting point determination, and a logical diagram illustrating the relationships between these compounds.

Introduction

4-Bromo-2-chloro-1-nitrobenzene (CAS No. 89465-97-4) is a substituted nitrobenzene derivative.^{[1][2][3][4]} Like its isomers, it serves as a building block in the synthesis of more complex organic molecules, including pharmaceuticals and dyes.^{[1][5]} The precise characterization of its physical properties, such as the melting point, is crucial for its identification, purity assessment, and application in synthetic chemistry.

Physicochemical Data

The melting point of **4-Bromo-2-chloro-1-nitrobenzene** has been reported to be 42.4 °C.^{[2][3]} It is important to distinguish this compound from its isomers, as their physical properties, including melting points, can vary significantly. The differentiation between these isomers is critical in synthetic applications where specific substitution patterns are required for desired reactivity and biological activity.

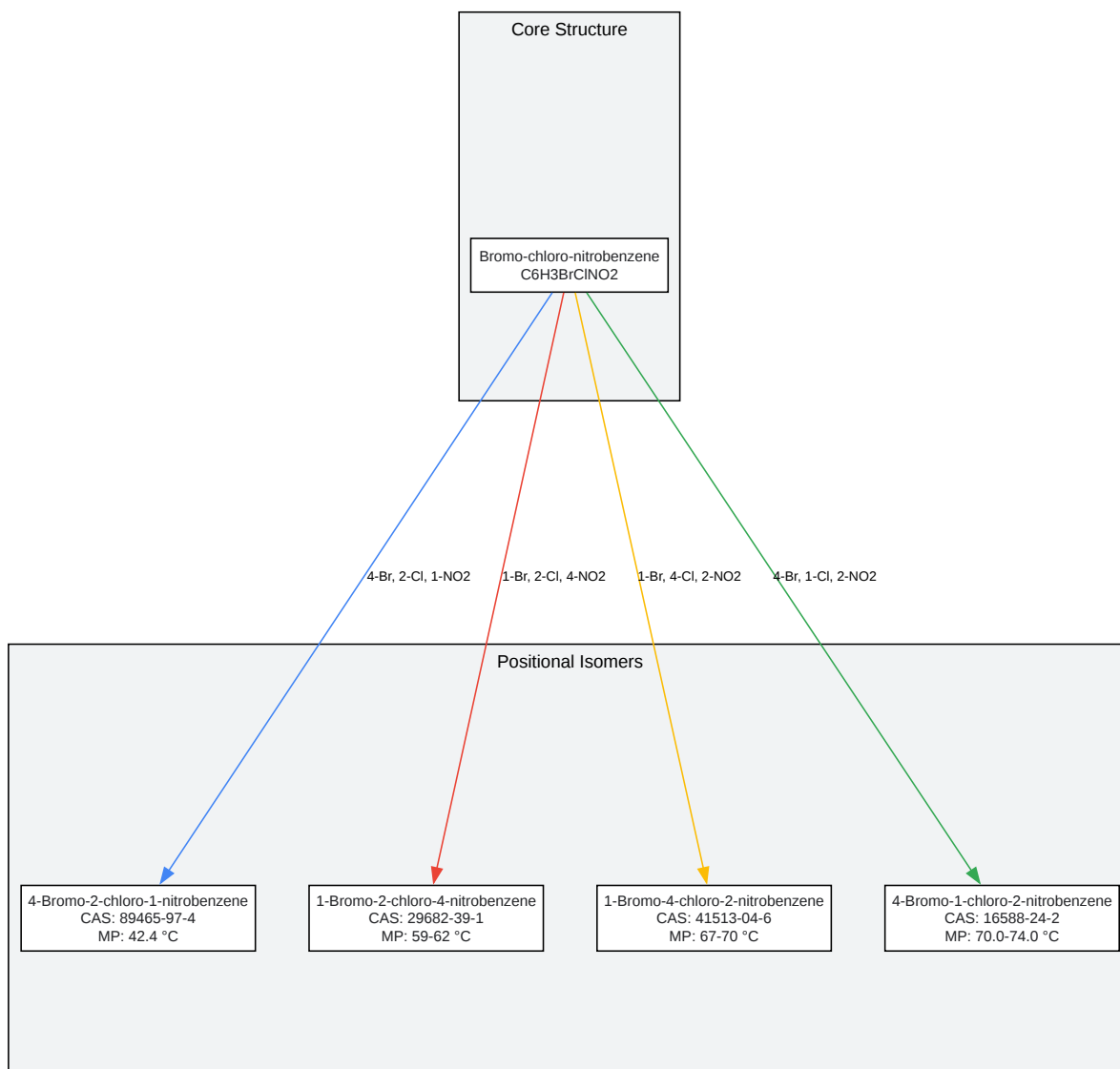
Data Presentation: Melting Points of Bromo-chloro-nitrobenzene Isomers

Compound Name	CAS Number	Melting Point (°C)
4-Bromo-2-chloro-1-nitrobenzene	89465-97-4	42.4[2][3]
1-Bromo-2-chloro-4-nitrobenzene	29682-39-1	59 - 62
1-Bromo-4-chloro-2-nitrobenzene	41513-04-6	67 - 70
4-Bromo-1-chloro-2-nitrobenzene	16588-24-2	70.0 - 74.0

Logical Relationship of Isomers

The following diagram illustrates the structural relationship between **4-Bromo-2-chloro-1-nitrobenzene** and its isomers, highlighting their distinct physical properties.

Isomers of Bromo-chloro-nitrobenzene

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Isomeric Relationship and Melting Points

Experimental Protocol: Melting Point Determination

The melting point of a solid organic compound is a key physical property used for identification and purity assessment.^{[6][7][8]} Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impure samples melt over a wider range and at a lower temperature.^[9] The following is a standard protocol for determining the melting point using a capillary tube method.

Materials and Equipment:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)^[9]
- Capillary tubes (sealed at one end)^[6]
- Thermometer (calibrated)
- Sample of the organic compound (finely powdered)
- Mortar and pestle (optional, for powdering the sample)
- Heating bath fluid (e.g., mineral oil, for Thiele tube method)

Procedure:

- Sample Preparation:
 - If the sample is not already a fine powder, gently grind a small amount using a mortar and pestle.
 - Introduce a small amount of the powdered sample into the open end of a capillary tube.
 - Pack the sample into the sealed end of the tube by tapping the tube gently on a hard surface. The packed sample should be approximately 1-2 mm in height.^{[6][10]}
- Apparatus Setup:
 - For a Digital Melting Point Apparatus (e.g., Mel-Temp):
 - Insert the capillary tube containing the sample into the sample holder of the apparatus.
 - Ensure the thermometer is correctly placed in its designated well.^[9]

- For a Thiele Tube:
 - Attach the capillary tube to the thermometer using a rubber band or thread, aligning the sample with the thermometer bulb.[\[6\]](#)
 - Immerse the thermometer and attached capillary tube in the heating oil within the Thiele tube, ensuring the oil level is appropriate.
- Melting Point Determination:
 - Begin heating the apparatus. For an unknown sample, it is advisable to first perform a rapid determination by heating quickly to find an approximate melting range.[\[8\]](#)[\[9\]](#)
 - For an accurate measurement, start with a fresh sample and heat the apparatus rapidly to about 15-20°C below the approximate melting point.
 - Then, decrease the heating rate to approximately 1-2°C per minute.[\[9\]](#)
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last crystal of the solid melts (the end of the melting range).[\[6\]](#)
- Data Recording and Purity Assessment:
 - The recorded temperature range is the melting point of the sample.
 - A narrow melting point range (typically $\leq 2^{\circ}\text{C}$) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles.
- The melting point apparatus can reach high temperatures; handle with care to avoid burns.
[\[7\]](#)

- Handle all chemical compounds with caution, being mindful of their potential hazards.

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